

Essential Safety and Logistical Information for Handling Ethyl 2-Methylbutanoate-d9

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Compound of Interest

Compound Name: Ethyl 2-methylbutanoate-d9

Cat. No.: B15556850

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This document provides crucial safety protocols and logistical plans for the handling and disposal of **Ethyl 2-methylbutanoate-d9** in a laboratory setting. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Chemical and Physical Properties

Property	Value	Source
Synonyms	Ethyl (±)-2-Methylbutyrate-d9, 2-Methylbutanoic-d9 acid ethyl ester	[1]
CAS Number	2708286-78-4	[1]
Molecular Formula	C7H5D9O2 (example, actual may vary)	Assumed based on name
Appearance	Neat	[1]
Boiling Point	120 °C (248 °F)	[2]
Melting Point	-93 °C (-135 °F)	[2]
Density	0.875 g/cm ³ at 25 °C (77 °F)	[2]
Flash Point	Flammable liquid and vapor	[2][3]

Hazard Identification

Ethyl 2-methylbutanoate is classified as a flammable liquid and vapor.[2][3] Vapors may form explosive mixtures with air and can travel to an ignition source and flash back.[3] In case of fire, it may produce irritating, corrosive, and/or toxic gases.[4]

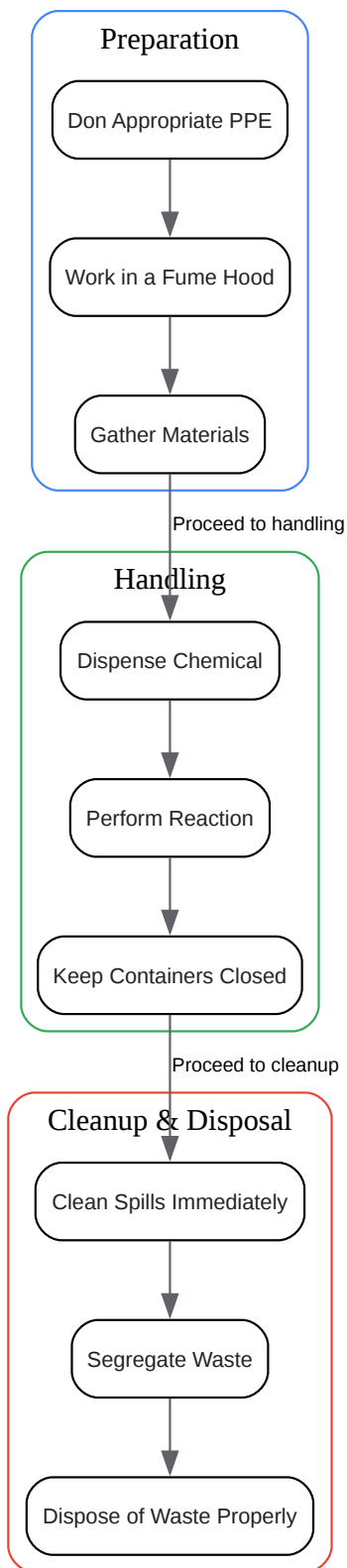
Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn when handling **Ethyl 2-methylbutanoate-d9**. The selection of PPE should be based on a thorough risk assessment of the specific laboratory procedures.

PPE Category	Specification	Rationale
Eye Protection	Chemical splash goggles or a face shield.	To protect against splashes and vapors that can irritate the eyes.[5][6]
Hand Protection	Chemical-resistant gloves (e.g., nitrile, minimum 4mil thickness). For prolonged contact or larger quantities, a utility-grade glove over exam-style nitrile gloves is recommended.	To prevent skin contact.[5][7] The specific glove material should be selected based on the manufacturer's compatibility data.
Skin and Body Protection	Flame-retardant lab coat or apron, long pants, and closed-toe shoes.	To protect skin from splashes and in case of fire.[2][7]
Respiratory Protection	Use in a well-ventilated area or a chemical fume hood.[7] If exposure limits are exceeded, a full-face respirator may be necessary.[4]	To avoid inhalation of harmful vapors.

Experimental Workflow and Handling

The following diagram outlines the standard operating procedure for handling **Ethyl 2-methylbutanoate-d9**.



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